

Essential Safety and Handling Protocols for Tesirine, a Potent Cytotoxic Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tesirine**

Cat. No.: **B3181916**

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical information for the handling and disposal of **Tesirine**. **Tesirine** (also known as SG3249) is a cathepsin B-cleavable valine-alanine pyrrolobenzodiazepine (PBD) dimer used as an antibody-drug conjugate (ADC) payload.[1][2] [3] PBD dimers are highly potent DNA cross-linking agents, exhibiting powerful antitumor activity and cytotoxicity.[3] Due to its hazardous nature, stringent adherence to the following protocols is mandatory to ensure the safety of all personnel and the environment.

Hazard Identification and Risk Assessment

Tesirine is classified as a highly potent active pharmaceutical ingredient (HPAPI).[4] Its primary hazards include high cytotoxicity, potential for causing serious skin and eye irritation, and respiratory tract irritation.[5] An intermediate of **Tesirine** is classified as harmful if swallowed. Due to the high potency of compounds like **Tesirine**, occupational exposure limits (OELs) are often in the nanogram per cubic meter range.[6]

Key Hazards:

- Cytotoxic: Capable of causing cell death.
- Irritant: Causes serious skin and eye irritation.
- Respiratory Tract Irritant: May cause respiratory irritation if inhaled.

- Toxic: Harmful if swallowed.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary control measure to protect laboratory personnel from exposure.^[7] All personnel handling **Tesirine** must be trained in the proper selection and use of PPE.^{[7][8]}

Table 1: PPE Requirements for Handling **Tesirine**

Task	Required PPE	Specifications & Rationale
Handling solid (powder) Tesirine	- Double Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Full Face Shield and Goggles - Fit-tested N95 or N100 Respirator	Handling powdered HPAPIs presents a high risk of aerosolization and inhalation. [7] Double gloving provides an extra layer of protection. A full face shield protects against splashes and airborne particles.[7]
Handling Tesirine in solution	- Double Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles	The risk of aerosolization is lower with solutions, but splash protection remains critical.[9]
Administering Tesirine (in vivo)	- Double Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles or Face Shield	Protects against splashes and direct contact during administration.
Handling contaminated waste	- Double Gloves (chemotherapy-rated) - Disposable Gown (fluid-resistant) - Safety Goggles	Prevents exposure during the collection and segregation of hazardous waste.
Spill cleanup	- Double Gloves (industrial thickness, e.g., neoprene, nitrile) - Disposable Gown (fluid-resistant) - Full Face Shield and Goggles - Fit-tested N95 or N100 Respirator	Provides maximum protection during emergency situations where concentrations of the hazardous material may be high.[10]

Operational Plan: Step-by-Step Handling Procedures

All handling of **Tesirine**, especially in its powdered form, must be conducted within a certified containment system, such as a negative pressure isolator or a Class II Biological Safety Cabinet, to minimize exposure risk.[6][7]

Step 1: Preparation and Gowning

- Before entering the designated handling area, review the Safety Data Sheet (SDS) for **Tesirine**.[\[8\]](#)
- Don all required PPE as specified in Table 1. Ensure gloves are worn over the cuffs of the gown.[\[11\]](#)

Step 2: Weighing and Reconstitution (Solid **Tesirine**)

- Perform all manipulations within a containment isolator or a certified chemical fume hood.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling **Tesirine**.
- Carefully weigh the required amount of **Tesirine** powder. Avoid creating dust.
- To reconstitute, slowly add the solvent to the powder to prevent splashing.
- Cap the vial or container securely before removing it from the containment system.

Step 3: Handling **Tesirine** Solutions

- Conduct all dilutions and transfers of **Tesirine** solutions within a chemical fume hood or biological safety cabinet.
- Use Luer-Lok syringes and other safety-engineered devices to prevent leaks and spills.
- Avoid creating aerosols.

Step 4: Post-Handling Decontamination

- Decontaminate all surfaces that may have come into contact with **Tesirine** using an appropriate cleaning agent (e.g., a solution of detergent and water).[\[12\]](#)
- Wipe down the exterior of all containers before removing them from the handling area.
- Carefully doff PPE, removing gloves last, and dispose of it as trace cytotoxic waste.
- Wash hands thoroughly with soap and water after removing all PPE.[\[13\]](#)

Disposal Plan

Proper segregation and disposal of **Tesirine**-contaminated waste are crucial to prevent environmental contamination and accidental exposure.[14][15] All waste must be handled in accordance with federal, state, and local regulations.[15]

Table 2: Waste Disposal Guidelines for **Tesirine**

Waste Type	Container	Disposal Protocol
Trace Contaminated Waste	Yellow Chemotherapy Waste Container	Includes used PPE (gloves, gowns, masks), empty vials, and lightly contaminated lab supplies (e.g., pipette tips).[14]
Bulk Contaminated Waste	Black Hazardous Waste Container	Includes unused or expired Tesirine, grossly contaminated items, and materials from spill cleanup.[14]
Contaminated Sharps	Red Sharps Container	Includes needles and syringes that have come into contact with Tesirine. Syringes with residual volume must be disposed of as bulk hazardous waste.[14]

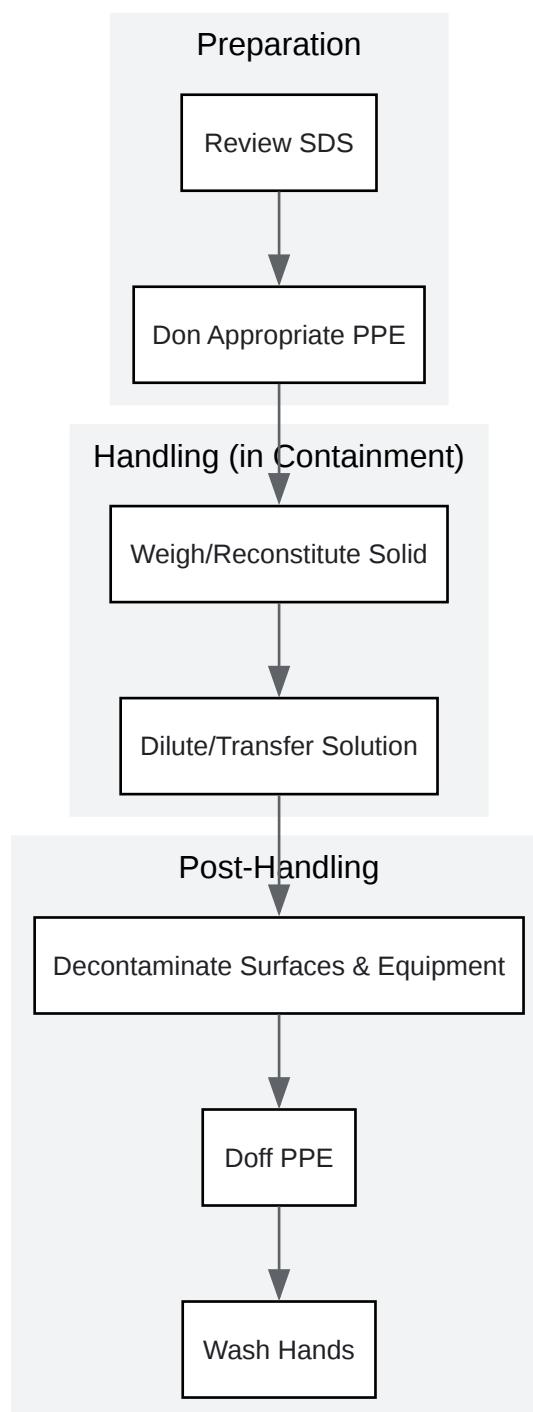
Disposal Workflow:

- **Segregate Waste:** At the point of generation, place contaminated materials into the appropriate, clearly labeled waste container.[14]
- **Secure Storage:** Store filled waste containers in a designated Satellite Accumulation Area (SAA) that is secure and clearly marked as hazardous.[14]
- **Professional Disposal:** Arrange for a licensed hazardous waste contractor to collect and dispose of the waste, typically via high-temperature incineration.[16]

- Documentation: Maintain accurate records of all hazardous waste generated and disposed of.

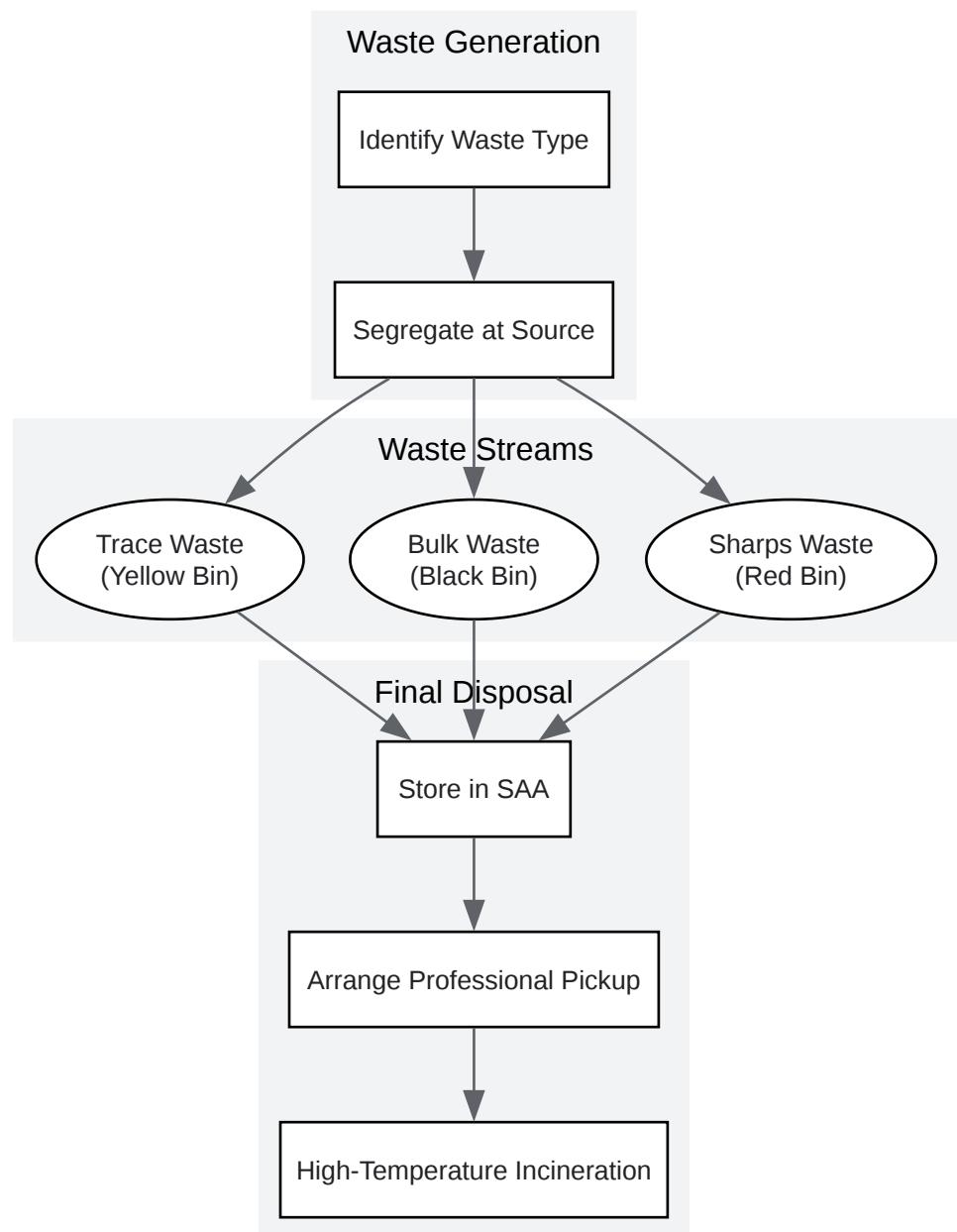
Visual Workflow and Logical Relationships

The following diagrams illustrate the essential workflows for handling and disposing of **Tesirine**.



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Caption: High-level workflow for the safe handling of **Tesirine**.



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Caption: Logical flow for the segregation and disposal of **Tesirine** waste.

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